

Essential Safety and Handling of Lagosin for Laboratory Professionals

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Compound of Interest

Compound Name: *Lagosin*

Cat. No.: *B1674186*

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For researchers, scientists, and drug development professionals engaged in work with **Lagosin** (also known as Fungichromin or Pentamycin), a comprehensive understanding of its handling and disposal is paramount for maintaining a safe laboratory environment.^{[1][2][3]} While **Lagosin** is not classified as a hazardous substance according to the Globally Harmonized System (GHS), adherence to standard laboratory safety protocols is essential.

Chemical and Physical Properties of Lagosin

Lagosin is a polyene macrolide antibiotic.^{[1][2]} Key identifiers and properties are summarized below.

Property	Value
Synonyms	Fungichromin, Pentamycin, Cogomycin, 14-Hydroxyfilipin III, Moldcidin B, A246
CAS Number	6834-98-6
Molecular Formula	C ₃₅ H ₅₈ O ₁₂
Molecular Weight	670.8 g/mol
Appearance	Pale yellow to tan solid
Solubility	Soluble in ethanol, methanol, DMF, or DMSO
Storage	Long-term storage at -20°C

Source: BioAustralis Product Data Sheet[3], DC Chemicals[1]

Toxicity Data

While not classified as hazardous, it is still important to be aware of the following toxicological data.

Test	Result	Species
Oral LD50	1,624 mg/kg	Mouse
Intraperitoneal LD50	16,400 µg/kg	Mouse

Source: Cayman Chemical Safety Data Sheet

Personal Protective Equipment (PPE) and Handling

The following personal protective equipment and handling procedures are recommended as part of standard laboratory practice when working with **Lagosin**.

Recommended Personal Protective Equipment

PPE Category	Specification	Rationale
Hand Protection	Nitrile or latex gloves	While Lagosin is not a known skin irritant, gloves are essential to prevent direct contact with the substance.
Eye Protection	Safety glasses with side shields or goggles	To protect eyes from any potential splashes or aerosols, particularly when handling the powdered form.
Body Protection	Laboratory coat	To protect skin and personal clothing from contamination.
Respiratory Protection	Generally not required under normal handling conditions.	If there is a risk of generating significant dust or aerosols, a dust mask or working in a fume hood is recommended.

Step-by-Step Handling Protocol

- **Preparation:** Before handling, ensure that the work area is clean and uncluttered. Have all necessary equipment, including a calibrated scale, appropriate solvents, and waste containers, readily available.
- **Weighing:** When weighing the powdered form of **Lagosin**, do so in a well-ventilated area or a fume hood to minimize the potential for inhalation of dust particles.
- **Dissolving:** When preparing solutions, add the solvent to the weighed **Lagosin** powder slowly to avoid splashing.
- **Post-Handling:** After handling, wash hands thoroughly with soap and water. Clean all contaminated surfaces and equipment.

Accidental Exposure and Disposal Plan

First Aid Measures

In the event of accidental exposure, follow these first-aid guidelines.

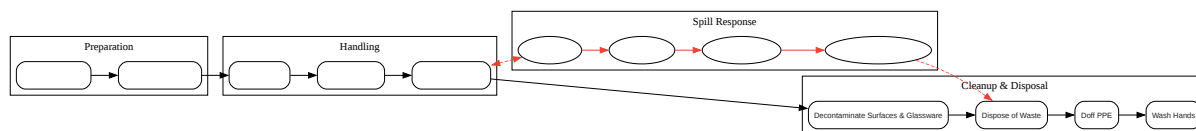
Exposure Route	First Aid Procedure
Inhalation	Move the individual to fresh air. If they experience any complaints, consult a doctor.
Skin Contact	Lagosin is generally not an irritant to the skin. Wash the affected area with soap and water.
Eye Contact	Lagosin is not known to be an eye irritant. Rinse the opened eye for several minutes under running water.
Ingestion	If symptoms persist after swallowing, consult a doctor.

Spill and Disposal Procedures

- **Spill Containment:** In the event of a spill, wear appropriate PPE. For a dry spill, carefully sweep or vacuum the material, avoiding dust generation. For a liquid spill, absorb it with an inert material (e.g., sand, vermiculite) and place it in a sealed container.
- **Waste Disposal:** Dispose of **Lagosin** waste and any contaminated materials in accordance with local, state, and federal regulations for chemical waste. Do not dispose of it down the drain or in the regular trash.

Operational Workflow for Handling and Disposal

The following diagram illustrates the logical flow for the safe handling and disposal of **Lagosin** in a laboratory setting.



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Caption: Workflow for safe handling and disposal of **Lagosin**.

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References

- 1. Lagosin|CAS 6834-98-6|DC Chemicals [dcchemicals.com]
- 2. medchemexpress.com [medchemexpress.com]
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